

# "Physical and chemical properties of Methyl 6-acetoxyangolensate"

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## Compound of Interest

Compound Name: Methyl 6-acetoxyangolensate

Cat. No.: B1181511

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## An In-depth Technical Guide on Methyl 6-acetoxyangolensate

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Methyl 6-acetoxyangolensate**, a naturally occurring limonoid, has garnered significant interest within the scientific community for its notable biological activities, including antimalarial and insecticidal properties. This technical guide provides a comprehensive overview of the known physical and chemical properties of this compound. It details its biological effects with available quantitative data and outlines generalized experimental protocols for its isolation and bioactivity assessment. Furthermore, a plausible signaling pathway potentially modulated by this class of compounds is visualized to aid in understanding its mechanism of action. This document is intended to serve as a foundational resource for researchers engaged in the study and development of **Methyl 6-acetoxyangolensate** for potential therapeutic or agricultural applications.

## Introduction

**Methyl 6-acetoxyangolensate** is a tetraneortriterpenoid belonging to the limonoid class of secondary metabolites.<sup>[1]</sup> These highly oxygenated molecules are predominantly found in plant families such as Meliaceae and Rutaceae. First isolated from species like *Khaya senegalensis*,

Guarea thompsonii, and Lansium domesticum, **Methyl 6-acetoxyangolensate** is one of many limonoids that exhibit a wide spectrum of biological activities.[\[1\]](#)[\[2\]](#) Structurally, it is a derivative of methyl angolensate. This guide synthesizes the current knowledge on the physical and chemical characteristics of **Methyl 6-acetoxyangolensate**, its biological effects, and the methodologies employed in its study.

## Physicochemical Properties

The available data on the physical and chemical properties of **Methyl 6-acetoxyangolensate** are summarized below. It is important to note that specific quantitative data for properties such as melting point and solubility are not readily available in the public domain and are often reported as "no data available" in safety data sheets.

Table 1: Physical and Chemical Properties of **Methyl 6-acetoxyangolensate**

Property	Value	Reference
Chemical Formula	$C_{29}H_{36}O_9$	<a href="#">[1]</a>
Molecular Weight	528.60 g/mol	<a href="#">[1]</a>
Appearance	Data not available	
Melting Point	Data not available	
Solubility	Data not available	
IUPAC Name	<p>methyl (1S,3aS,4S,4aR,6R,6aS,10aR, 10bR,12aR)-4,4,6a,10b- tetramethyl-1-(furan-3-yl)-11- oxo- 1,3a,4,4a,5,6,6a,9,10,10a,10b, 11-dodecahydro-2H,7H- oxireno[2',3':8,8a]naphtho[1,2- b]pyrano[4,3-e]pyran-6-yl acetate</p>	
CAS Number	16566-88-4	<a href="#">[1]</a>

## Biological Activities

**Methyl 6-acetoxyangolensate** has demonstrated promising bioactivities, particularly in the realms of antimalarial and insecticidal (antifeedant) effects.

### Antimalarial Activity

The compound has been evaluated for its efficacy against the malaria parasite, *Plasmodium falciparum*. The reported inhibitory concentrations highlight its potential as a lead compound for the development of new antimalarial agents.

Table 2: In Vitro Antimalarial Activity of **Methyl 6-acetoxyangolensate**

Parasite Strain	IC <sub>50</sub> (µM)	IC <sub>50</sub> (µg/mL)	Reference
P. falciparum (K1, multidrug-resistant)	7.2	-	[3]
P. falciparum	-	2.4 - 9.7	[1]

### Insecticidal (Antifeedant) Activity

**Methyl 6-acetoxyangolensate** exhibits antifeedant properties against certain insect larvae, suggesting its potential use in agriculture as a natural pest control agent.

Table 3: Antifeedant Activity of **Methyl 6-acetoxyangolensate**

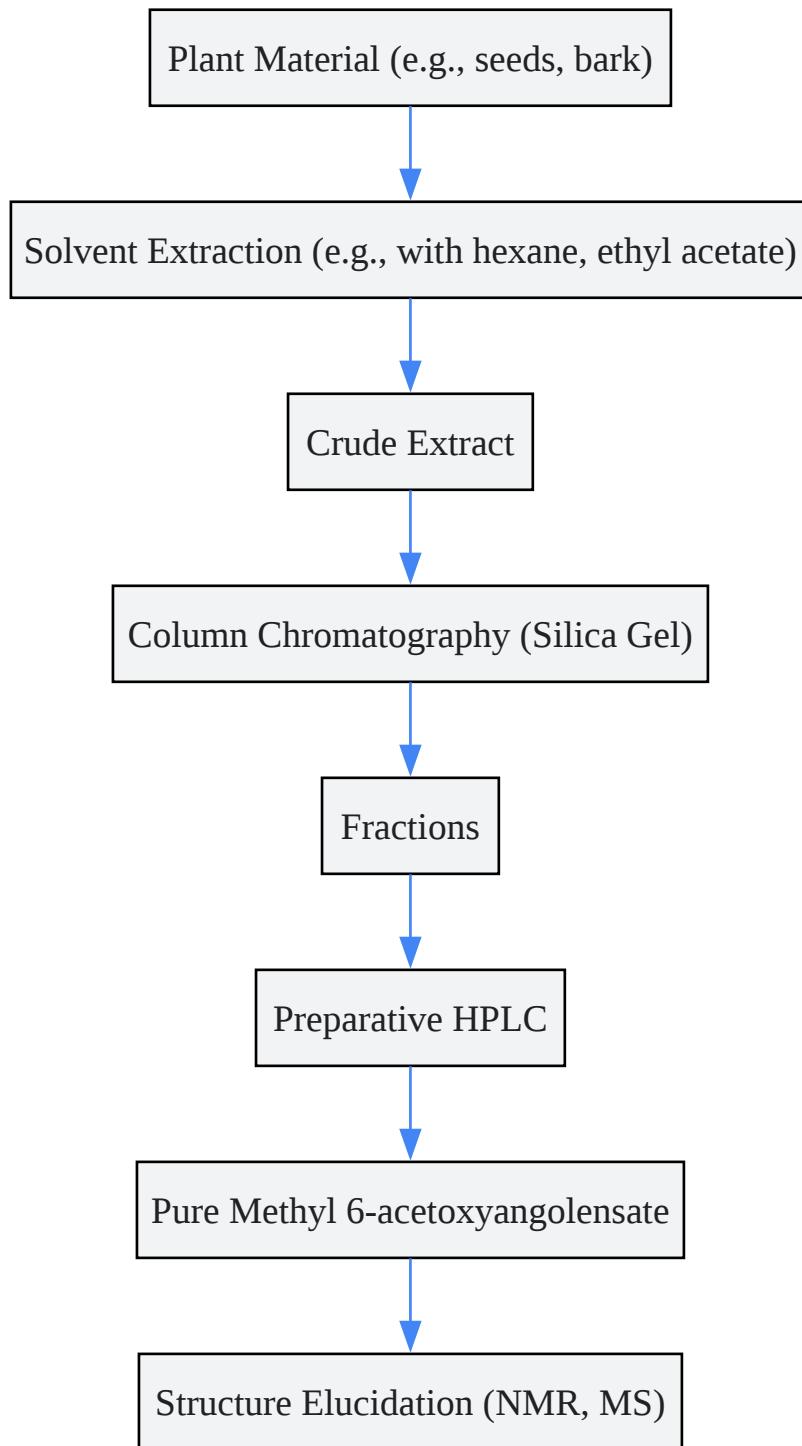
Insect Species	Concentration	Activity	Reference
Spodoptera littoralis	1000 µg/mL	25.8% antifeeding rate	[4]

## Experimental Protocols

While detailed, step-by-step protocols for the isolation and bioassays of **Methyl 6-acetoxyangolensate** are not explicitly available in the reviewed literature, this section outlines generalized methodologies based on common practices for limonoid research.

## Isolation and Purification

The isolation of **Methyl 6-acetoxyangolensate** typically involves the extraction of plant material (e.g., seeds, bark) followed by chromatographic separation.



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**Figure 1:** Generalized workflow for the isolation of **Methyl 6-acetoxyangolensate**.

- Extraction: Dried and powdered plant material is subjected to sequential extraction with solvents of increasing polarity, such as hexane, ethyl acetate, and methanol.
- Chromatography: The crude extract is then fractionated using column chromatography over silica gel.
- Purification: Fractions containing the target compound are further purified using techniques like preparative High-Performance Liquid Chromatography (HPLC).
- Structure Elucidation: The structure of the isolated compound is confirmed using spectroscopic methods, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

## In Vitro Antimalarial Assay

The antimalarial activity is commonly assessed using a SYBR Green I-based fluorescence assay.

- Parasite Culture: *P. falciparum* is cultured in human erythrocytes in a suitable culture medium.
- Drug Dilution: A stock solution of **Methyl 6-acetoxyangolensate** is prepared and serially diluted in a 96-well plate.
- Incubation: Synchronized ring-stage parasites are added to the wells and incubated for a defined period (e.g., 72 hours).
- Fluorescence Measurement: After incubation, a lysis buffer containing SYBR Green I is added. The fluorescence, which is proportional to the amount of parasitic DNA, is measured using a fluorescence plate reader.
- $IC_{50}$  Determination: The half-maximal inhibitory concentration ( $IC_{50}$ ) is calculated by plotting the percentage of parasite growth inhibition against the log of the drug concentration.

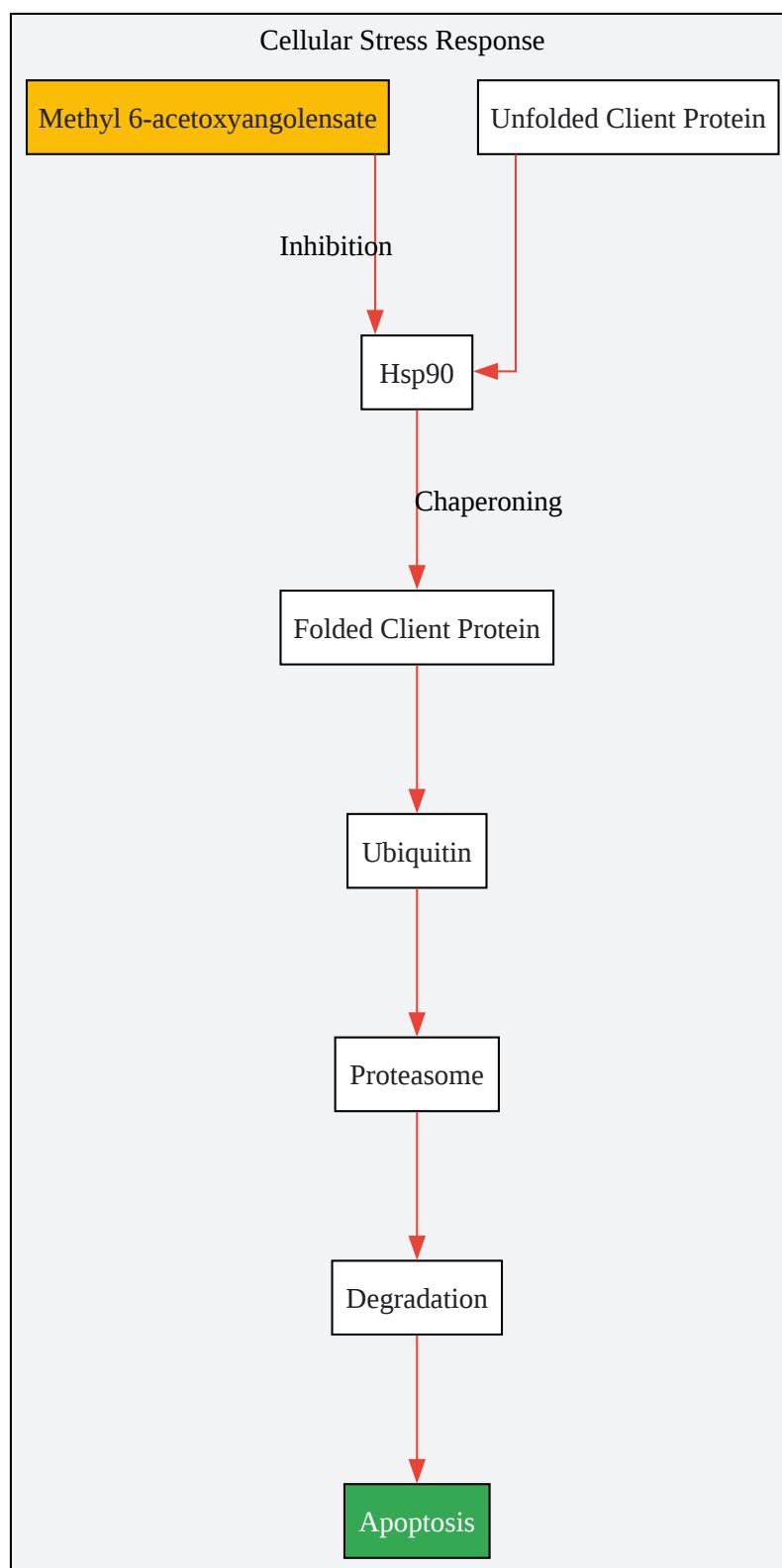
## Insect Antifeedant Bioassay

The antifeedant activity can be determined using a choice or no-choice bioassay.

- Leaf Disc Preparation: Leaf discs of a suitable host plant are treated with a known concentration of **Methyl 6-acetoxyangolensate** dissolved in a solvent. Control discs are treated with the solvent alone.
- Insect Exposure: Larvae of the test insect are placed in a petri dish containing both treated and control leaf discs (choice test) or only treated discs (no-choice test).
- Consumption Measurement: After a specific period, the area of the leaf disc consumed by the larvae is measured.
- Calculation: The antifeedant index or percentage of feeding inhibition is calculated based on the difference in consumption between the treated and control discs.

## Potential Signaling Pathway

The precise molecular mechanism of action for **Methyl 6-acetoxyangolensate** has not been elucidated. However, studies on other limonoids suggest potential interactions with key cellular signaling pathways. For instance, some limonoids have been shown to inhibit Heat Shock Protein 90 (Hsp90), a molecular chaperone involved in the folding and stability of numerous client proteins, many of which are critical for cell survival and proliferation. Inhibition of Hsp90 can lead to the degradation of these client proteins, ultimately triggering apoptosis. The following diagram illustrates a generalized Hsp90 inhibition pathway that could be relevant for **Methyl 6-acetoxyangolensate**.



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**Figure 2:** A generalized diagram of Hsp90 inhibition by a limonoid, leading to apoptosis.

## Conclusion

**Methyl 6-acetoxyangolensate** is a promising natural product with demonstrated antimalarial and insecticidal activities. While foundational data on its physicochemical properties and biological effects are available, further research is required to fully characterize this compound. Specifically, detailed studies on its solubility, melting point, and other physical constants are needed. Elucidation of its precise mechanism of action and the signaling pathways it modulates will be crucial for its development as a therapeutic or agricultural agent. This guide provides a consolidated resource to facilitate and encourage further investigation into this intriguing limonoid.

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